

# An In-depth Technical Guide to the AIM2 Gene and Protein

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## Compound of Interest

Compound Name: AIM2

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This guide provides a comprehensive overview of the Absent in Melanoma 2 (**AIM2**) gene and its protein product. **AIM2** is a critical cytosolic sensor of double-stranded DNA (dsDNA) that plays a pivotal role in the innate immune system. Upon detecting foreign or aberrant host dsDNA in the cytoplasm, **AIM2** triggers the assembly of a multi-protein complex known as the **AIM2** inflammasome, leading to inflammatory responses and a form of programmed cell death called pyroptosis.

## AIM2 Gene Structure

The human **AIM2** gene is a member of the PYHIN (pyrin and HIN domain-containing) family of proteins, which are characterized by their role in sensing nucleic acids.<sup>[1][2]</sup> The expression of **AIM2** is induced by interferons, highlighting its role in antiviral and antibacterial immunity.<sup>[3][4]</sup>

## Genomic Locus and Organization

The **AIM2** gene is located on the long (q) arm of human chromosome 1.<sup>[5][6]</sup> Specific details regarding its genomic location and structure are summarized in the table below.

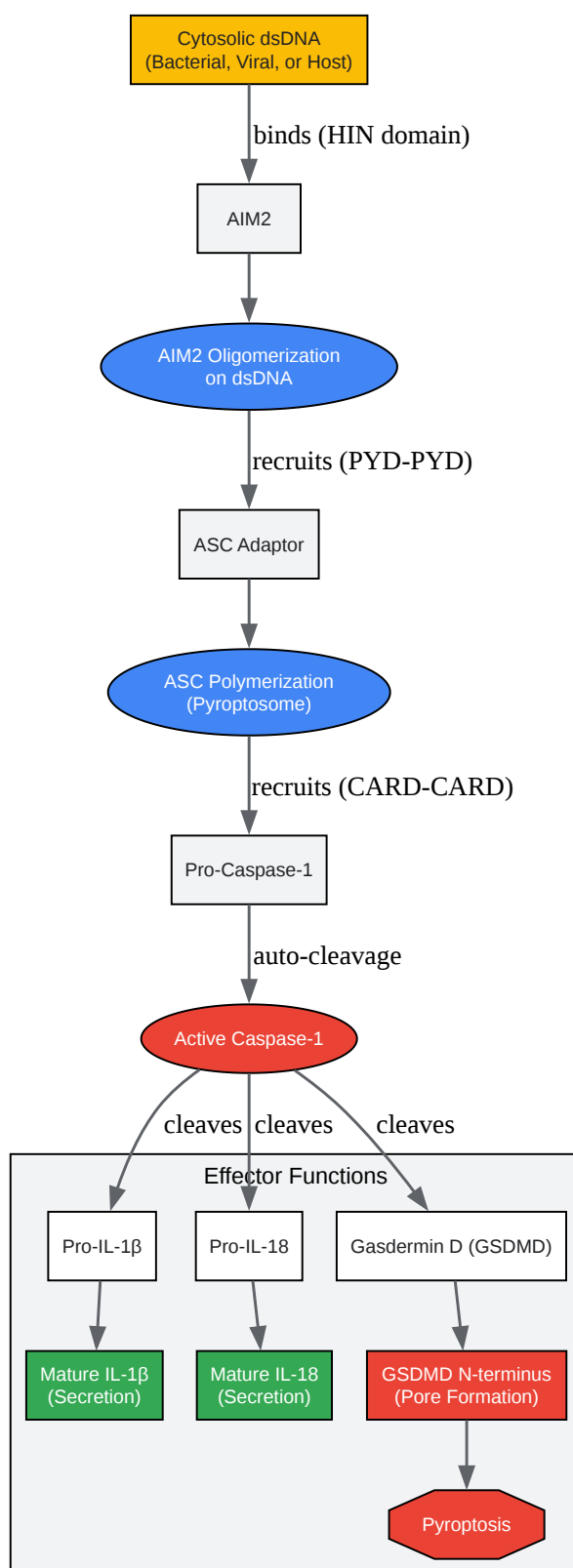
Attribute	Description	Reference
Official Full Name	Absent in Melanoma 2	[6]
Gene Symbol	AIM2	[4]
Organism	Homo sapiens	[6]
Chromosomal Location	1q23.1	[5]
Genomic Coordinates (GRCh38.p14)	Start: 159,055,051 bp, End: 159,147,132 bp (complement strand)	[6]
Exon Count	14	[6]

## AIM2 Protein Domains and Structure

The **AIM2** protein is a 343-amino acid protein that functions as a direct sensor for dsDNA. Its structure is bipartite, consisting of two key functional domains connected by a linker region.[5][7] This modular architecture is central to its mechanism of action: one domain for sensing and another for signaling.

### Core Protein Domains

- **N-terminal Pyrin Domain (PYD):** This domain, typically spanning amino acids 1-87, is a member of the death domain superfamily.[5][7] Its primary function is to mediate homotypic protein-protein interactions. Specifically, the **AIM2** PYD interacts with the PYD of the adaptor protein ASC (Apoptosis-associated speck-like protein containing a CARD), which is a crucial step for inflammasome assembly.[1][8]
- **C-terminal HIN-200 Domain:** This domain (hematopoietic, interferon-inducible, nuclear localization) is responsible for recognizing and binding to dsDNA.[2][9] Located approximately at residues 138-337, the HIN-200 domain itself is composed of two oligonucleotide/oligosaccharide binding (OB) folds.[1][5] The binding is sequence-independent but requires a minimum length of approximately 70-80 base pairs for robust activation.[5][10] The interaction is primarily electrostatic, with positively charged residues on the HIN domain surface binding to the negatively charged sugar-phosphate backbone of the dsDNA.[10][11]



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